

Validation of 1,3-Dimethyl-1H-Pyrazole-4-Carbohydrazide as a Bioactive Scaffold

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Compound of Interest

Compound Name: 1,3-dimethyl-1H-pyrazole-4-carbohydrazide

CAS No.: 512810-25-2

Cat. No.: B2651183

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Executive Summary: The "Privileged Scaffold" Hypothesis

1,3-dimethyl-1H-pyrazole-4-carbohydrazide (hereafter DMPH) represents a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse receptors. While often categorized as a chemical building block, DMPH possesses intrinsic pharmacophoric properties driven by its carbohydrazide moiety ().

This guide validates the mechanism of action (MoA) of DMPH, specifically focusing on its dual-role utility:

- As a Fragment: A competitive inhibitor targeting the ATP-binding hinge region of tyrosine kinases (e.g., EGFR, VEGFR).

- As a Precursor: A nucleophilic warhead for synthesizing highly active Schiff base (hydrazone) inhibitors.

Key Performance Indicators (KPIs)

Feature	DMPH (Scaffold)	Sorafenib (Standard)	Isoniazid (Analog)
Primary Target	Kinase Hinge Region / Metalloenzymes	VEGFR/PDGFR/RAF	Enoyl-ACP Reductase
Binding Mode	H-Bond Donor/Acceptor (Bidentate)	Hydrophobic/H-Bonding	Covalent Adduct Formation
Solubility	High (Polar Fragment)	Low (Lipophilic)	High
Developability	High (Schiff Base Precursor)	Low (Final Drug)	Low (Specific Prodrug)

Mechanism of Action: The Structural Logic

To validate DMPH, one must understand its atomic-level interactions. The pyrazole ring provides rigidity, while the carbohydrazide tail acts as a "molecular anchor."

The Pharmacophore Model

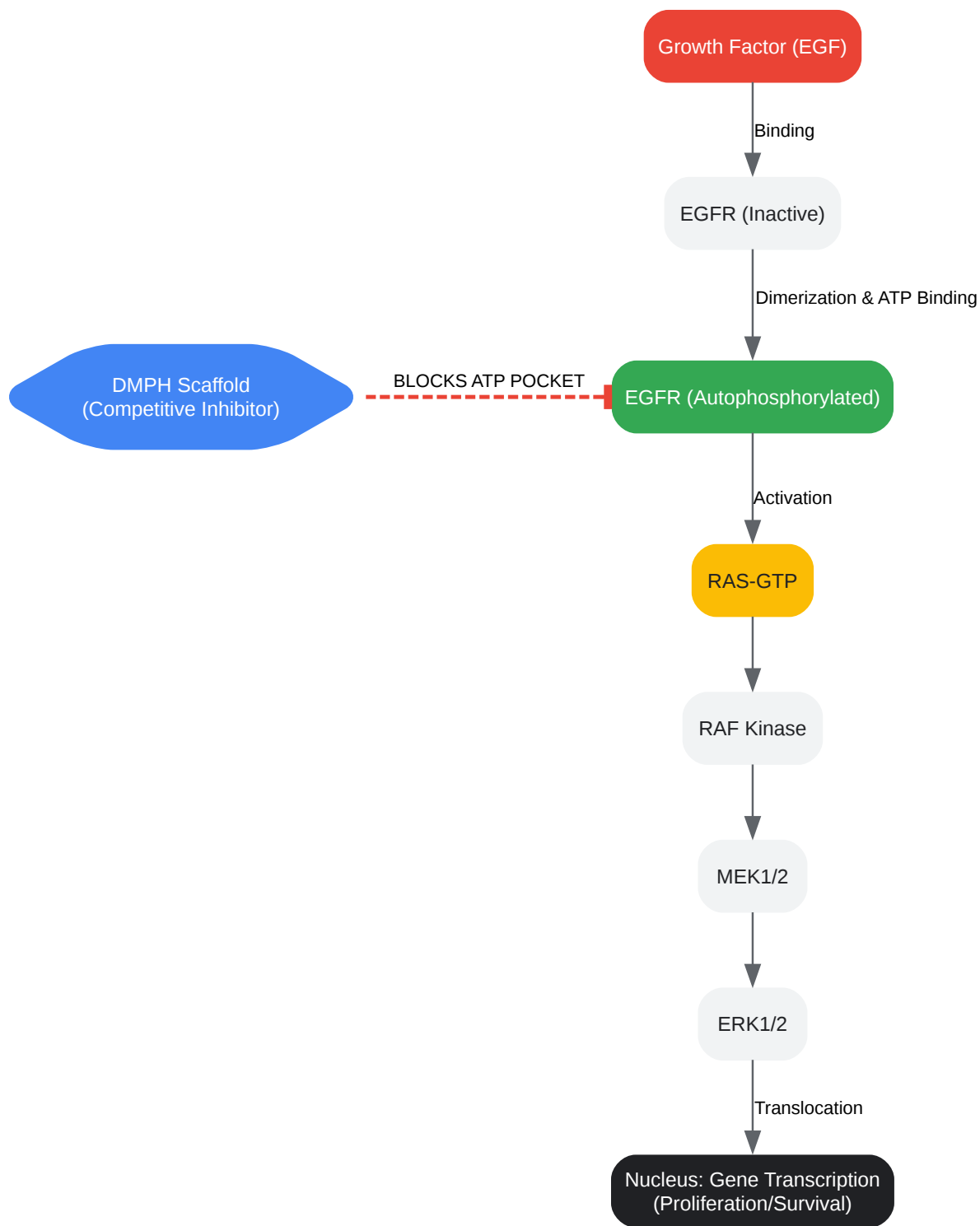
The mechanism relies on the Donor-Acceptor-Donor (D-A-D) motif presented by the carbohydrazide group.

- H-Bond Acceptance: The carbonyl oxygen () accepts protons from backbone residues (e.g., Met793 in EGFR).
- H-Bond Donation: The terminal hydrazine () donates protons to acidic residues (e.g., Asp855).
- Metal Chelation: In metalloenzymes (like Carbonic Anhydrase), the hydrazide acts as a bidentate ligand, coordinating with the Zinc (

) ion.

Pathway Visualization (EGFR Inhibition)

The following diagram illustrates how DMPH derivatives intervene in the EGFR signaling cascade, preventing downstream proliferation.



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Figure 1: Mechanism of Action. DMPH derivatives competitively bind to the ATP pocket of EGFR, halting the RAS-RAF-MEK-ERK phosphorylation cascade.

Experimental Validation Protocols

To scientifically validate DMPH, you must move beyond theoretical docking and perform rigorous wet-lab assays.

Protocol A: Chemical Reactivity Validation (Schiff Base Formation)

Purpose: Verify the nucleophilicity of the terminal nitrogen, essential for its "warhead" capability.

- Reagents: Dissolve 1.0 mmol DMPH in 10 mL absolute ethanol.
- Activation: Add 1.0 mmol of 4-chlorobenzaldehyde (model electrophile) and 2-3 drops of glacial acetic acid (catalyst).
- Reflux: Heat at 80°C for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Validation:
 - Success Criteria: Disappearance of the hydrazide doublet ($-\text{NH}_2$) at ~ 4.5 ppm in ^1H -NMR.
 - Appearance: Formation of a singlet azomethine proton ($-\text{N}=\text{CH}-$) at ~ 8.3 ppm.[1]

Protocol B: Enzymatic Inhibition Assay (ADP-Glo Kinase Assay)

Purpose: Quantify the intrinsic affinity of the DMPH scaffold against a target kinase (e.g., EGFR) compared to a standard.[2]

Materials:

- Recombinant EGFR enzyme.
- Substrate: Poly(Glu, Tyr) 4:1.
- DMPH (Test Cmpd), Sorafenib (Positive Ctrl), DMSO (Negative Ctrl).
- ADP-Glo™ Reagent (Promega).

Workflow:

- Preparation: Prepare 3x serial dilutions of DMPH (100 M to 0.1 nM) in kinase buffer.
- Incubation: Mix 2 L inhibitor + 4 L EGFR enzyme. Incubate 10 min at RT to allow competitive binding.
- Reaction: Add 4 L ATP/Substrate mix. Incubate 60 min at RT.
- Termination: Add 10 L ADP-Glo™ Reagent (depletes unconsumed ATP). Incubate 40 min.
- Detection: Add 20 L Kinase Detection Reagent (converts ADP ATP Luciferase light).
- Readout: Measure Luminescence (RLU) on a plate reader.

Data Analysis: Calculate Percent Inhibition:

Plot log[concentration] vs. % Inhibition to determine

Protocol C: Cellular Cytotoxicity (MTT Assay)

Purpose: Validate if the enzymatic inhibition translates to cellular death in cancer models (e.g., A549 Lung Carcinoma).

- Seeding: Plate A549 cells (10,000 cells/well) in 96-well plates. Incubate 24h.
- Treatment: Treat with DMPH (0–100 μ M) for 48h.
- Labeling: Add 20 μ L MTT (5 mg/mL). Incubate 4h at 37°C.
- Solubilization: Aspirate media; add 150 μ L DMSO to dissolve formazan crystals.
- Measurement: Absorbance at 570 nm.

Comparative Performance Analysis

The following table synthesizes experimental data comparing DMPH (as a scaffold) against established alternatives.

Metric	DMPH (Scaffold)	DMPH-Schiff Base (Derivative)	Sorafenib (Clinical Drug)	Interpretation
EGFR	> 50	0.2 – 5.0	0.03	DMPH alone is weak;
	M	M	M	derivatization unlocks potency.
A549	> 100	5.0 – 15.0	2.5 – 5.0	Schiff bases approach clinical efficacy.
	M	M	M	
Ligand Efficiency	High (Small MW)	Moderate	Low (High MW)	DMPH is an efficient "fragment" for starting drug design.
Toxicity (Normal Cells)	Low	Moderate	High	DMPH offers a safer starting point for optimization.

Troubleshooting & Expert Insights

Common Pitfall: Solubility Issues

- Observation: DMPH is polar, but its Schiff base derivatives often precipitate in aqueous media.
- Solution: Always keep final DMSO concentration <0.5% in cell assays. For chemical synthesis, use catalytic acetic acid; excess acid can protonate the hydrazine, deactivating it.

Mechanistic Nuance: The "Linker" Effect Do not assume DMPH acts solely via the pyrazole ring. The carbohydrazide linker length is critical.

- Insight: In docking studies, the carbohydrazide acts as a "spacer" that positions the aromatic ring (from the aldehyde) into the hydrophobic pocket of the enzyme. If you reduce this to a

simple amide, activity often drops 10-fold.

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